

# Application Note: I-XW-053 Surface Plasmon Resonance Assay

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Compound of Interest		
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### Introduction

**I-XW-053** is a small molecule inhibitor of tankyrase 1 and 2 (TNKS1/2), enzymes belonging to the poly(ADP-ribose) polymerase (PARP) family.[1][2] Tankyrases play a crucial role in various cellular processes, most notably in the regulation of the Wnt/β-catenin signaling pathway.[1][3] [4] They do so by targeting Axin, a key scaffold protein in the β-catenin destruction complex, for poly(ADP-ribosyl)ation (PARsylation), which subsequently leads to its ubiquitination and proteasomal degradation.[5][6][7] By inhibiting tankyrase activity, **I-XW-053** is expected to stabilize Axin levels, thereby promoting the degradation of β-catenin and downregulating Wnt signaling.[2][8] Aberrant Wnt signaling is implicated in the development and progression of various cancers, making tankyrase inhibitors like **I-XW-053** promising therapeutic candidates. [2][9]

Surface Plasmon Resonance (SPR) is a powerful, label-free technique for the real-time analysis of biomolecular interactions. It allows for the precise determination of binding kinetics (association and dissociation rates) and affinity. This application note provides a detailed protocol for characterizing the binding of **I-XW-053** to human tankyrase enzymes using SPR.

## **Principle of the Assay**

The SPR assay will involve the immobilization of recombinant human tankyrase 1 or 2 onto a sensor chip. A solution containing **I-XW-053** at various concentrations is then flowed over the sensor surface. The binding of **I-XW-053** to the immobilized tankyrase causes a change in the refractive index at the sensor surface, which is detected and recorded as a sensorgram. By



analyzing the sensorgrams from a range of **I-XW-053** concentrations, the association rate constant (ka), dissociation rate constant (kd), and the equilibrium dissociation constant (KD) can be determined.

## **Materials and Reagents**

- Protein: Recombinant human Tankyrase 1 (TNKS1) or Tankyrase 2 (TNKS2), catalytic domain.
- Small Molecule: I-XW-053
- SPR Instrument: e.g., Biacore T200 or similar
- · Sensor Chip: CM5 sensor chip
- Immobilization Reagents:
  - Amine Coupling Kit (containing N-hydroxysuccinimide (NHS), 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), and ethanolamine-HCl)
  - Activation Buffer: 0.1 M NHS, 0.4 M EDC
  - Immobilization Buffer: 10 mM Sodium acetate, pH 5.0
  - Deactivation Buffer: 1 M Ethanolamine-HCl, pH 8.5
- Running Buffer: HBS-EP+ (10 mM HEPES pH 7.4, 150 mM NaCl, 3 mM EDTA, 0.05% v/v Surfactant P20)
- Regeneration Solution: 10 mM Glycine-HCl, pH 2.0
- Other: High-purity water, DMSO (for stock solution of **I-XW-053**)

# Experimental Protocols Preparation of Reagents

• Running Buffer Preparation: Prepare HBS-EP+ buffer and filter through a 0.22  $\mu$ m filter. Degas the buffer before use.



- I-XW-053 Sample Preparation:
  - Prepare a 10 mM stock solution of I-XW-053 in 100% DMSO.
  - Create a dilution series of I-XW-053 in running buffer. A typical concentration range would be from 1 μM down to low nM concentrations (e.g., 1000, 500, 250, 125, 62.5, 31.25, 15.6 nM). The final DMSO concentration in all samples should be kept constant and low (e.g., ≤ 1%) to minimize solvent effects. A "zero analyte" (buffer with the same percentage of DMSO) sample should also be prepared for double referencing.

## Immobilization of Tankyrase on CM5 Sensor Chip

- Chip Priming: Prime the sensor chip with running buffer.
- Surface Activation: Inject the activation buffer (a 1:1 mixture of 0.4 M EDC and 0.1 M NHS)
   over the flow cells to activate the carboxymethylated dextran surface.
- Protein Immobilization:
  - Dilute the recombinant tankyrase protein in the immobilization buffer (10 mM sodium acetate, pH 5.0) to a concentration of 20-50 μg/mL.
  - Inject the diluted protein solution over the desired flow cell until the target immobilization level (e.g., 5000-10000 Response Units, RU) is reached.
  - A reference flow cell should be prepared by performing the activation and deactivation steps without protein immobilization.
- Surface Deactivation: Inject the deactivation buffer (1 M ethanolamine-HCl, pH 8.5) to block any remaining active esters on the surface.
- Surface Stabilization: Perform several startup cycles with running buffer and regeneration solution to stabilize the surface.

## I-XW-053 Binding Analysis

 System Equilibration: Equilibrate the system by flowing running buffer over both the active and reference flow cells until a stable baseline is achieved.



- Sample Injection (Association):
  - Inject the prepared concentrations of I-XW-053 (from lowest to highest concentration) over the flow cells for a defined period (e.g., 120 seconds) to monitor the association phase.
  - Inject the "zero analyte" buffer periodically for double referencing.
- Dissociation: Flow running buffer over the sensor surface for a defined period (e.g., 300 seconds) to monitor the dissociation of I-XW-053 from the immobilized tankyrase.
- Regeneration: If necessary, inject the regeneration solution (e.g., 10 mM Glycine-HCl, pH 2.0) to remove any remaining bound analyte and prepare the surface for the next injection.
   The stability of the immobilized protein to the regeneration solution should be confirmed beforehand.

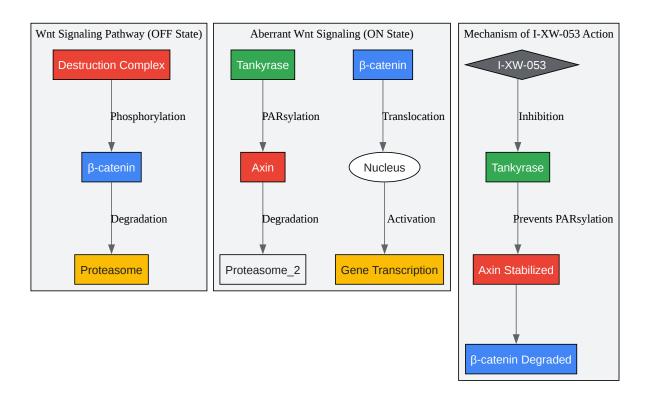
#### **Data Presentation**

The following table summarizes hypothetical, yet representative, quantitative data for the interaction of **I-XW-053** with Tankyrase 1 and 2, based on typical values for potent small molecule inhibitors.

Parameter	Tankyrase 1	Tankyrase 2
Association Rate (ka) (M <sup>-1</sup> s <sup>-1</sup> )	1.5 x 10 <sup>5</sup>	2.0 x 10 <sup>5</sup>
Dissociation Rate (kd) (s <sup>-1</sup> )	5.0 x 10 <sup>-3</sup>	4.0 x 10 <sup>-3</sup>
Equilibrium Dissociation Constant (KD) (nM)	33	20

## **Diagrams**

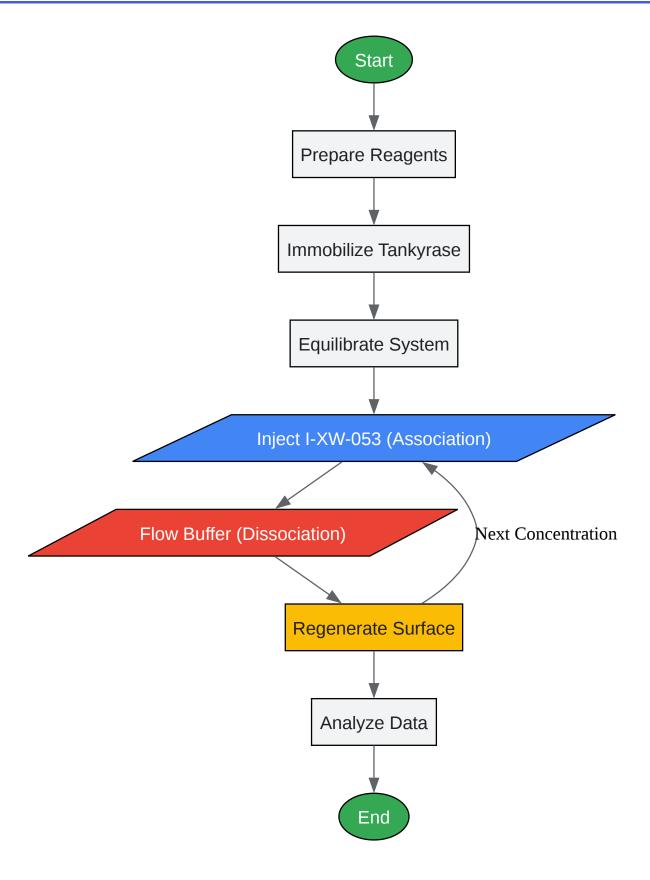




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Caption: Simplified Wnt signaling pathway and the mechanism of I-XW-053.





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Caption: Experimental workflow for the I-XW-053 SPR assay.



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